

Protocols for Safe Handling and Storage of Diisopropyl Fumarate

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Compound of Interest

Compound Name: *Diisopropyl fumarate*

Cat. No.: *B1670629*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and disposal of **diisopropyl fumarate**. Adherence to these guidelines is crucial to minimize risks and ensure a safe laboratory environment.

Introduction

Diisopropyl fumarate (CAS No. 7283-70-7) is a diester of fumaric acid and isopropanol. It is commonly used as a monomer in polymer synthesis and as an intermediate in various organic syntheses. While it offers valuable chemical properties, it is also classified as a hazardous substance, requiring specific safety precautions. This document outlines the potential hazards, recommended safety procedures, and emergency protocols associated with its use.

Hazard Identification and Classification

Diisopropyl fumarate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337+P313: If eye irritation persists: Get medical advice/attention.[1]

Data Presentation: Physical and Chemical Properties & Toxicity Data

Quantitative data for **diisopropyl fumarate** and related compounds are summarized below for easy comparison.

Table 1: Physical and Chemical Properties of **Diisopropyl Fumarate**

Property	Value
CAS Number	7283-70-7
Molecular Formula	C ₁₀ H ₁₆ O ₄
Molecular Weight	200.23 g/mol
Appearance	Colorless liquid
Melting Point	2 °C
Boiling Point	110 °C at 12 mmHg

Table 2: Acute Toxicity Data

Substance	Test	Species	Route	Value
Diisopropyl Fumarate	LD50	Not available	Oral	Not available
LD50	Not available	Dermal	Not available	
LC50	Not available	Inhalation	Not available	
Diethyl Fumarate	LD50	Rat	Oral	1780 mg/kg
Diisopropyl Azodicarboxylate	ATE	Rat	Oral	>2000 mg/kg
ATE	Rat	Inhalation	>20 mg/l	

ATE: Acute Toxicity Estimate. Data for related compounds are provided for reference and should be interpreted with caution. The toxicological properties of **diisopropyl fumarate** have not been fully investigated.

Experimental Protocols

The following are detailed protocols for common laboratory procedures involving **diisopropyl fumarate**.

General Handling and Dispensing Protocol

Objective: To safely handle and dispense **diisopropyl fumarate** for experimental use.

Materials:

- **Diisopropyl fumarate**
- Appropriate glassware (e.g., beaker, graduated cylinder, round-bottom flask)
- Pipettes and pipette filler
- Spatula (if handling any solids)
- Fume hood
- Personal Protective Equipment (see Section 5)

Procedure:

- Ensure all work is conducted in a well-ventilated chemical fume hood.
- Don all required personal protective equipment (PPE), including safety goggles, a lab coat, and chemically resistant gloves (e.g., butyl rubber or Viton).
- Place all necessary equipment inside the fume hood.
- Carefully open the **diisopropyl fumarate** container, avoiding any splashes or generation of aerosols.
- Slowly pour the required amount of liquid into a suitable container. Use a funnel for transfers to narrow-mouthed vessels.
- If transferring small volumes, use a calibrated pipette with a pipette filler.
- Immediately and securely close the **diisopropyl fumarate** container after dispensing.
- Clean any minor drips or spills within the fume hood immediately with an absorbent material.

- Proceed with the experimental setup within the fume hood.
- After completion of the task, decontaminate all used glassware and equipment.
- Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly with soap and water.

Protocol for Synthesis of Diisopropyl Fumarate

Objective: To synthesize **diisopropyl fumarate** from fumaric acid and isopropyl alcohol. This protocol is based on general esterification principles.

Materials:

- Fumaric acid
- Isopropyl alcohol (anhydrous)
- p-Toluenesulfonic acid (catalyst)
- Inert gas (e.g., Nitrogen or Argon)
- Round-bottom flask
- Reflux condenser
- Heating mantle with stirrer
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator

Procedure:

- Set up the reaction apparatus (round-bottom flask, reflux condenser, and heating mantle) in a fume hood.

- Ensure a continuous flow of inert gas into the reaction flask.
- To the round-bottom flask, add fumaric acid, an excess of isopropyl alcohol, and a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux with stirring. The reaction temperature should be maintained between 120-180°C.
- Monitor the reaction progress by a suitable method (e.g., TLC or GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the excess isopropyl alcohol using a rotary evaporator.
- Dissolve the residue in an organic solvent (e.g., diethyl ether) and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Separate the organic layer using a separatory funnel and dry it over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain crude **diisopropyl fumarate**.
- Purify the product by vacuum distillation.

Protocol for Copolymerization with Vinyl Monomers

Objective: To perform a radical copolymerization of **diisopropyl fumarate** with a vinyl monomer (e.g., styrene).

Materials:

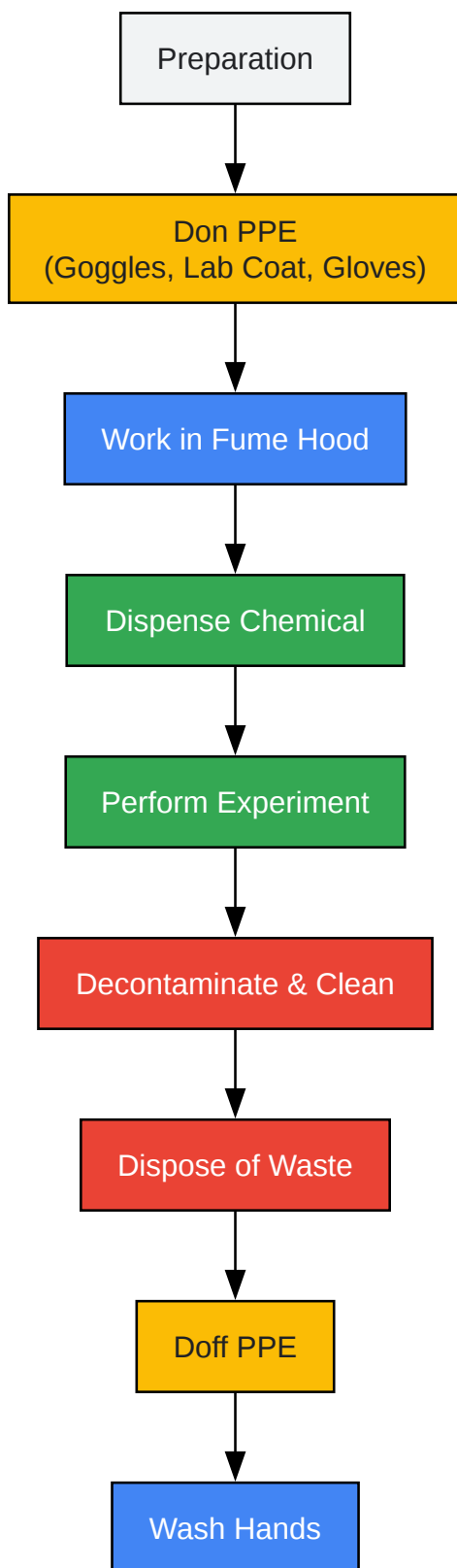
- **Diisopropyl fumarate** (DiPF)
- Styrene (St)
- Radical initiator (e.g., AIBN)
- Solvent (e.g., benzene or toluene)

- Polymerization tube or flask
- Inert gas supply
- Constant temperature bath
- Precipitating solvent (e.g., methanol)

Procedure:

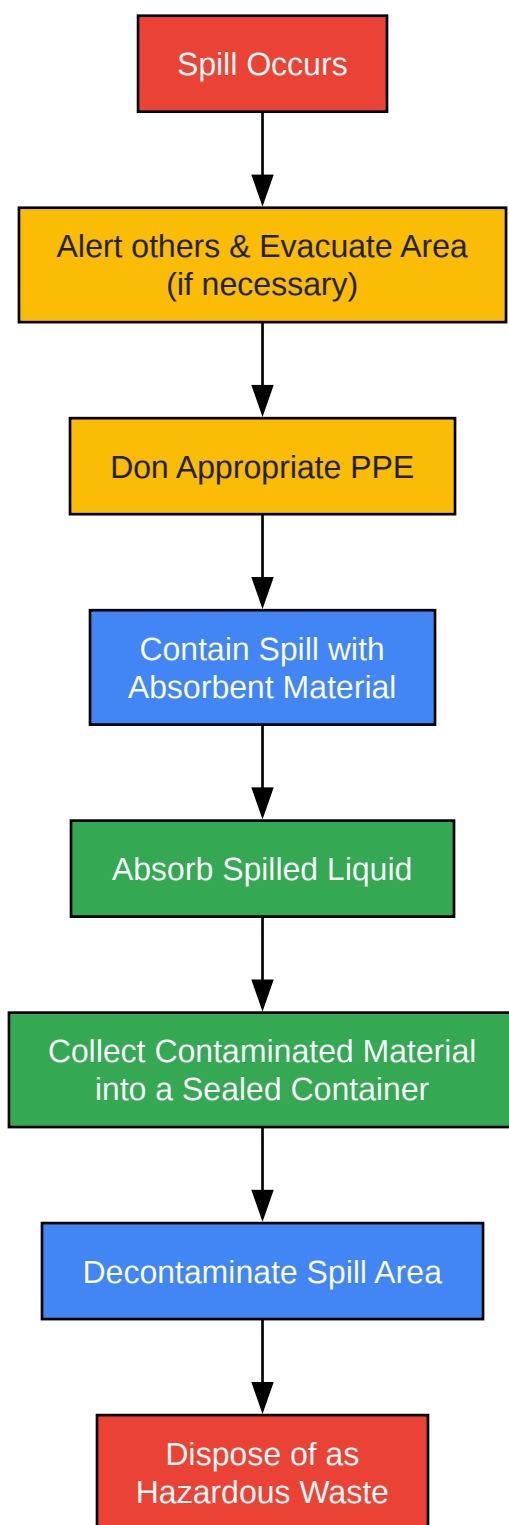
- Place the desired amounts of DiPF, styrene, initiator, and solvent into a polymerization tube or flask in a fume hood.
- Degas the mixture by several freeze-pump-thaw cycles to remove oxygen, which can inhibit radical polymerization.
- Seal the polymerization vessel under vacuum or an inert atmosphere.
- Immerse the vessel in a constant temperature bath set to the desired reaction temperature (e.g., 60°C).
- Allow the polymerization to proceed for the specified time.
- After the reaction time, cool the vessel to stop the polymerization.
- Open the vessel and pour the viscous solution into a large volume of a precipitating solvent (e.g., methanol) with stirring to precipitate the copolymer.
- Filter the precipitated polymer and wash it with fresh precipitating solvent.
- Dry the polymer in a vacuum oven at a suitable temperature until a constant weight is achieved.

Mandatory Visualizations



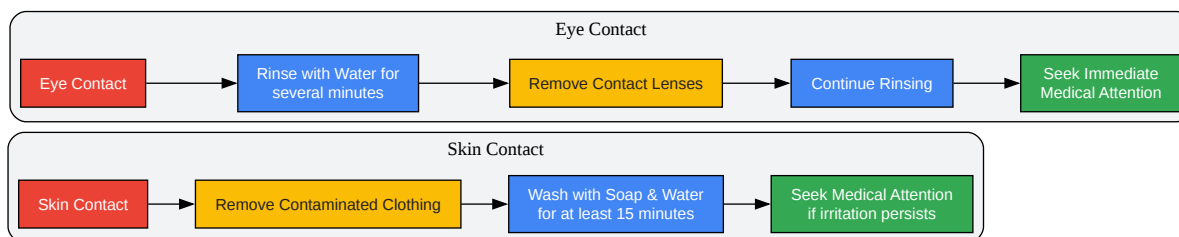
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Caption: General workflow for handling **diisopropyl fumarate**.



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Caption: Spill response protocol for **diisopropyl fumarate**.



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Caption: First aid procedures for exposure to **diisopropyl fumarate**.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and acids.

Disposal:

- Dispose of **diisopropyl fumarate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required. A face shield should be worn if there is a risk of splashing.

- **Skin Protection:** A laboratory coat and appropriate chemically resistant gloves (e.g., butyl rubber, Viton) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- **Respiratory Protection:** Not typically required when working in a properly functioning chemical fume hood. If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Emergency Procedures

- **Spill:** In case of a spill, evacuate the immediate area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.
- **Fire:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use a direct stream of water, as it may spread the fire.
- **First Aid:**
 - **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
 - **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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References

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